

molecular weight and formula of 2,2-Dimethylbutane-1-sulfonamide

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Compound of Interest

Compound Name: 2,2-Dimethylbutane-1-sulfonamide

Cat. No.: B1422896

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In-depth Technical Guide: 2,2-Dimethylbutane-1-sulfonamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,2-Dimethylbutane-1-sulfonamide**, including its chemical properties and the broader context of the sulfonamide class of compounds in therapeutic applications. Due to the limited publicly available data specific to **2,2-Dimethylbutane-1-sulfonamide**, this document also summarizes the general synthesis, biological significance, and therapeutic applications of sulfonamides to provide a framework for its potential relevance in research and drug development.

Core Chemical Properties of 2,2-Dimethylbutane-1-sulfonamide

Quantitative data for **2,2-Dimethylbutane-1-sulfonamide** is summarized in the table below. This information is foundational for any experimental work, including solubility testing, formulation, and analytical method development.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₅ NO ₂ S	[1]
Molecular Weight	165.26 g/mol	[1]
CAS Number	1566355-58-5	[1]

The Sulfonamide Functional Group: A Cornerstone in Medicinal Chemistry

While specific biological data for **2,2-Dimethylbutane-1-sulfonamide** is not extensively documented in publicly accessible literature, the sulfonamide moiety is of great importance in medicine. Sulfonamides were the first class of synthetic antimicrobial agents and continue to be a vital scaffold in drug discovery.[2][3]

The biological activities of sulfonamide-containing compounds are diverse and well-documented, including:

- **Antimicrobial:** Effective against a broad spectrum of Gram-positive and Gram-negative bacteria.[4][5] They act by inhibiting dihydropteroate synthetase, an enzyme crucial for folic acid synthesis in bacteria.[5][6]
- **Anticancer:** Certain sulfonamides have shown potential in cancer therapy by inhibiting enzymes like carbonic anhydrase or through other mechanisms that disrupt cancer cell growth.[1][2][7]
- **Anti-inflammatory:** Used in the management of inflammatory conditions.[7]
- **Antiviral, Antidiabetic, and Diuretic Properties:** The versatility of the sulfonamide scaffold has led to its incorporation in drugs for a wide range of diseases.[1][2][3]

Given this context, **2,2-Dimethylbutane-1-sulfonamide** can be considered a building block for the synthesis of novel therapeutic agents.

Experimental Protocols: General Synthesis of Sulfonamides

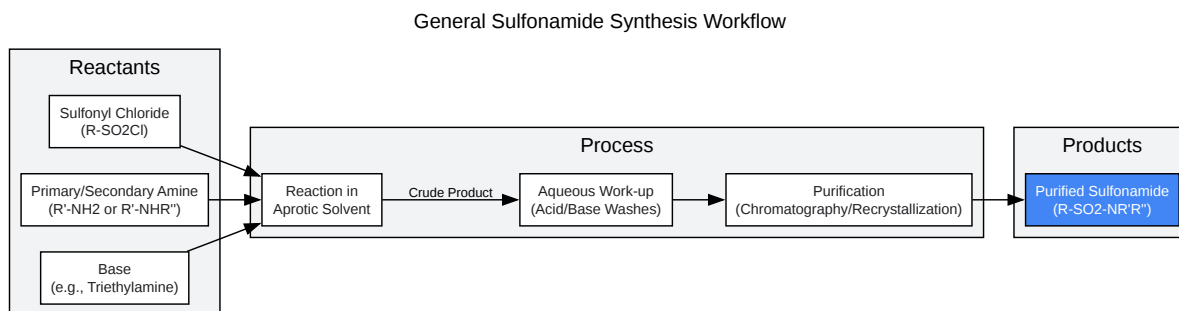
No specific synthesis protocol for **2,2-Dimethylbutane-1-sulfonamide** was found in the reviewed literature. However, a common and well-established method for synthesizing sulfonamides involves the reaction of a sulfonyl chloride with a primary or secondary amine.[8]
[9]

General Protocol for Sulfonamide Synthesis:

- **Dissolution:** The desired sulfonyl chloride is dissolved in a suitable aprotic solvent, such as dichloromethane.
- **Addition of Amine:** The corresponding amine (in this case, the amine precursor to the 2,2-dimethylbutane moiety) is added to the solution.
- **Base Addition:** A base, such as triethylamine or pyridine, is introduced to the reaction mixture to neutralize the hydrochloric acid byproduct.
- **Reaction:** The mixture is stirred at room temperature or heated as necessary to drive the reaction to completion.
- **Work-up:** The reaction mixture is typically washed with a dilute acid solution, a saturated solution of sodium bicarbonate, and brine.
- **Purification:** The crude product is purified using techniques such as recrystallization or column chromatography to yield the final sulfonamide.

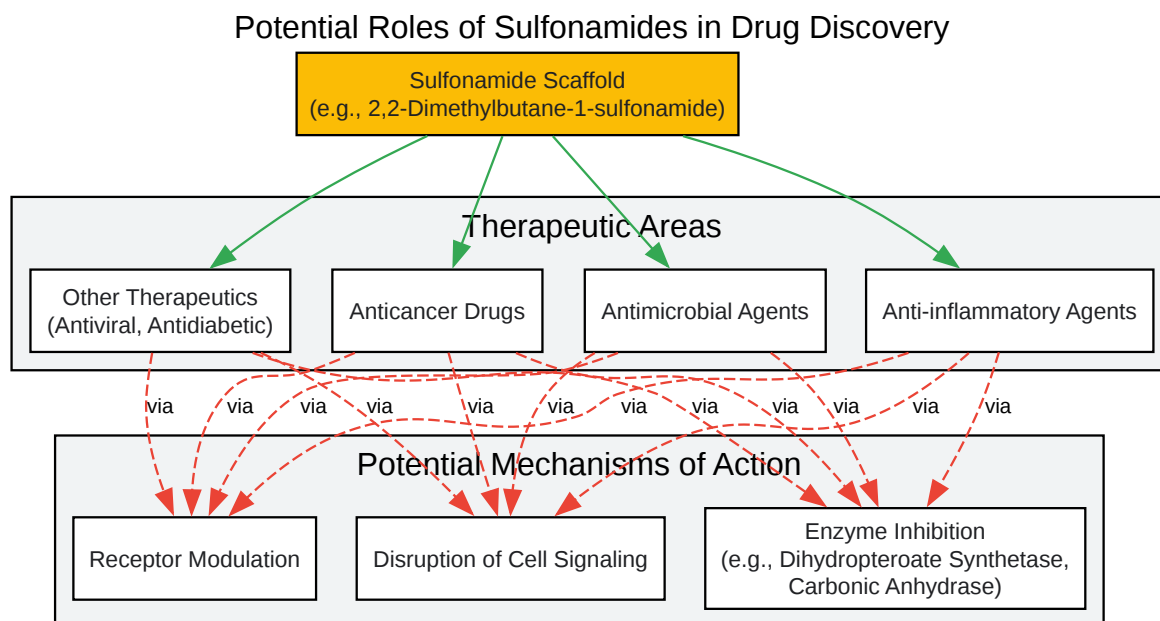
Logical Workflow and Pathway Visualizations

The following diagrams illustrate key conceptual frameworks relevant to the study and application of sulfonamides.



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Caption: General workflow for the synthesis of sulfonamides.



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Caption: Conceptual pathways for sulfonamide-based drug discovery.

Conclusion

2,2-Dimethylbutane-1-sulfonamide, with its defined molecular formula and weight, serves as a potential starting point for chemical synthesis endeavors. While specific experimental and biological data for this compound are not readily available, the extensive history and broad therapeutic applications of the sulfonamide class of compounds provide a strong rationale for its investigation. Researchers and drug development professionals can leverage the well-established synthetic routes and the diverse biological activities associated with sulfonamides to explore the potential of **2,2-Dimethylbutane-1-sulfonamide** and its derivatives as novel therapeutic agents. Future research is warranted to elucidate the specific biological profile of this compound.

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References

- 1. ajchem-b.com [ajchem-b.com]
- 2. ajchem-b.com [ajchem-b.com]
- 3. researchgate.net [researchgate.net]
- 4. Sulfonamide drugs: structure, antibacterial property, toxicity, and biophysical interactions - PMC [pmc.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- 6. Theoretical Study on the Alkylimino-Substituted Sulfonamides with Potential Biological Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 7. frontiersj.com [frontiersj.com]
- 8. Selective Late-Stage Sulfonyl Chloride Formation from Sulfonamides Enabled by Pyry-BF₄ - PMC [pmc.ncbi.nlm.nih.gov]
- 9. discovery.ucl.ac.uk [discovery.ucl.ac.uk]

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